

Application Notes and Protocols: 16,17-Dihydroheronamide C as a Control Compound

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Compound of Interest

Compound Name: 16,17-Dihydroheronamide C

Cat. No.: B15580785

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Introduction

16,17-Dihydroheronamide C is a synthetic analog of the natural product Heronamide C. Structurally, it is identical to Heronamide C except for the saturation of the double bond at the C16-C17 position. This subtle modification results in a complete loss of the biological activity observed with Heronamide C, particularly its potent antifungal effects. This inactivity makes **16,17-Dihydroheronamide C** an ideal negative control for in vitro and in vivo experiments aimed at elucidating the mechanism of action of Heronamide C and related compounds. Its use allows researchers to distinguish specific effects of the active compound from non-specific or solvent-related effects, ensuring the validity and reliability of experimental findings.

The primary mechanism of action for active heronamides is believed to involve their interaction with cellular membranes. Specifically, they are thought to target and disrupt the structure of lipid membranes by binding to saturated hydrocarbon chains.^{[1][2]} The C16-C17 double bond in Heronamide C is crucial for this activity; its absence in **16,17-Dihydroheronamide C** abrogates this biological function.^{[3][4][5][6]}

Physicochemical Properties

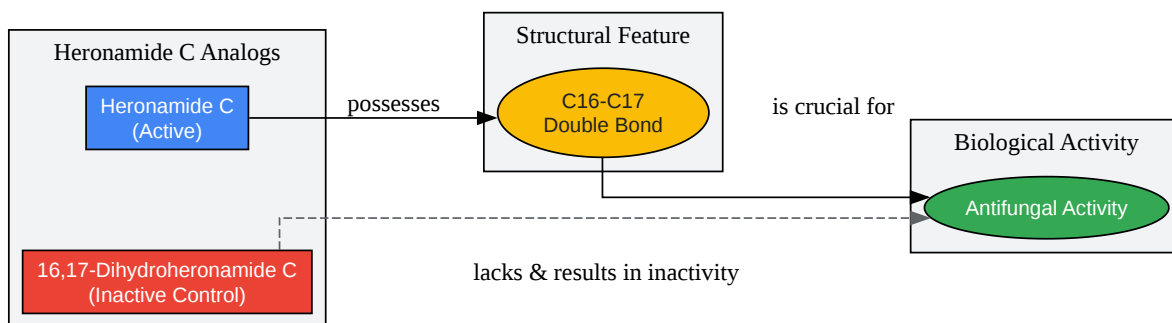
Property	Value
Molecular Formula	C ₂₉ H ₄₁ NO ₃
Molecular Weight	451.64 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol

Data Presentation: Biological Activity

The following table summarizes the comparative biological activity of **16,17-Dihydroheronamide C** against fission yeast (*Schizosaccharomyces pombe*), demonstrating its suitability as a negative control.

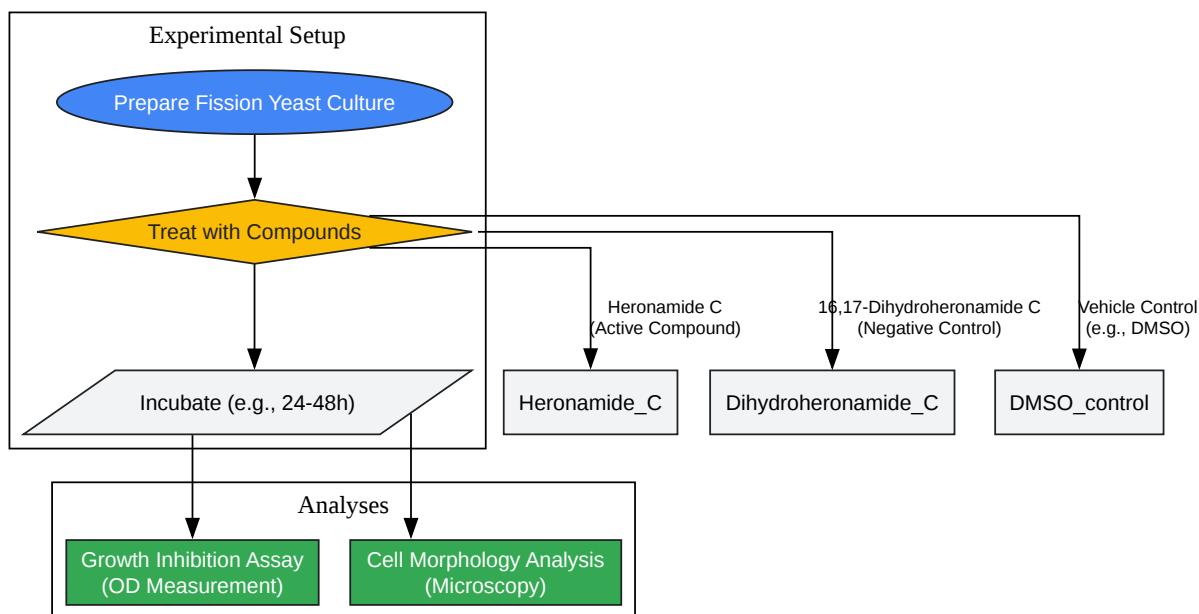
Compound	Target Organism	Assay Type	IC ₅₀ (μM)	Reference
16,17-Dihydroheronamide C	<i>S. pombe</i>	Growth Inhibition	> 50	[4]
ent-Heronamide C	<i>S. pombe</i> (wild-type)	Growth Inhibition	0.26	[4]
8-deoxyheronamide C	<i>S. pombe</i> (wild-type)	Growth Inhibition	~0.13 (inferred)	[4]

Mandatory Visualizations



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Caption: Logical relationship of **16,17-Dihydroheronamide C** to its active counterpart.



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Caption: General experimental workflow for comparative analysis.

Experimental Protocols

Protocol 1: Fission Yeast (*S. pombe*) Growth Inhibition Assay (Broth Microdilution)

This protocol details a method to assess the antifungal activity of test compounds by measuring the inhibition of *S. pombe* growth in a liquid medium.

Materials:

- Schizosaccharomyces pombe strain (e.g., wild-type 972 h-)
- Yeast Extract with Supplements (YES) medium
- Sterile 96-well microtiter plates
- Test compounds: Heronamide C (positive control), **16,17-Dihydroheronamide C** (negative control)
- Vehicle control (e.g., DMSO)
- Microplate reader

Procedure:

- Yeast Culture Preparation: Inoculate *S. pombe* into 5 mL of YES medium and grow overnight at 30°C with shaking to reach the mid-logarithmic phase (OD₆₀₀ of 0.4-0.6).
- Inoculum Preparation: Dilute the overnight culture with fresh YES medium to achieve a final concentration of 1 x 10⁵ cells/mL.
- Compound Preparation: Prepare stock solutions of Heronamide C and **16,17-Dihydroheronamide C** in DMSO. Create a series of 2-fold serial dilutions in YES medium in

a separate 96-well plate. The final concentration of DMSO should not exceed 1% in the assay wells.

- Assay Plate Setup:
 - Add 100 μ L of the diluted yeast suspension to each well of a sterile 96-well plate.
 - Add 10 μ L of each compound dilution to the respective wells.
 - Include wells with yeast and 1% DMSO as a vehicle control.
 - Include wells with only YES medium as a blank control.
- Incubation: Cover the plate and incubate at 30°C for 24-48 hours with shaking.
- Data Acquisition: Measure the optical density at 600 nm (OD₆₀₀) using a microplate reader.
- Data Analysis:
 - Subtract the average OD₆₀₀ of the blank wells from all other wells.
 - Calculate the percentage of growth inhibition for each concentration relative to the vehicle control.
 - Plot the percentage of inhibition against the compound concentration and determine the IC₅₀ value using non-linear regression analysis. For **16,17-Dihydroheronamide C**, no significant inhibition is expected.

Protocol 2: Analysis of *S. pombe* Cell Morphology

This protocol describes the microscopic examination of *S. pombe* cell morphology following treatment with test compounds. Active heronamides are known to induce abnormal cell wall morphology.

Materials:

- *S. pombe* culture in mid-log phase
- Test compounds and controls (as in Protocol 1)

- Microscope slides and coverslips
- Fluorescence microscope with appropriate filters (if using fluorescent stains)
- Optional: Calcofluor White stain for cell wall visualization

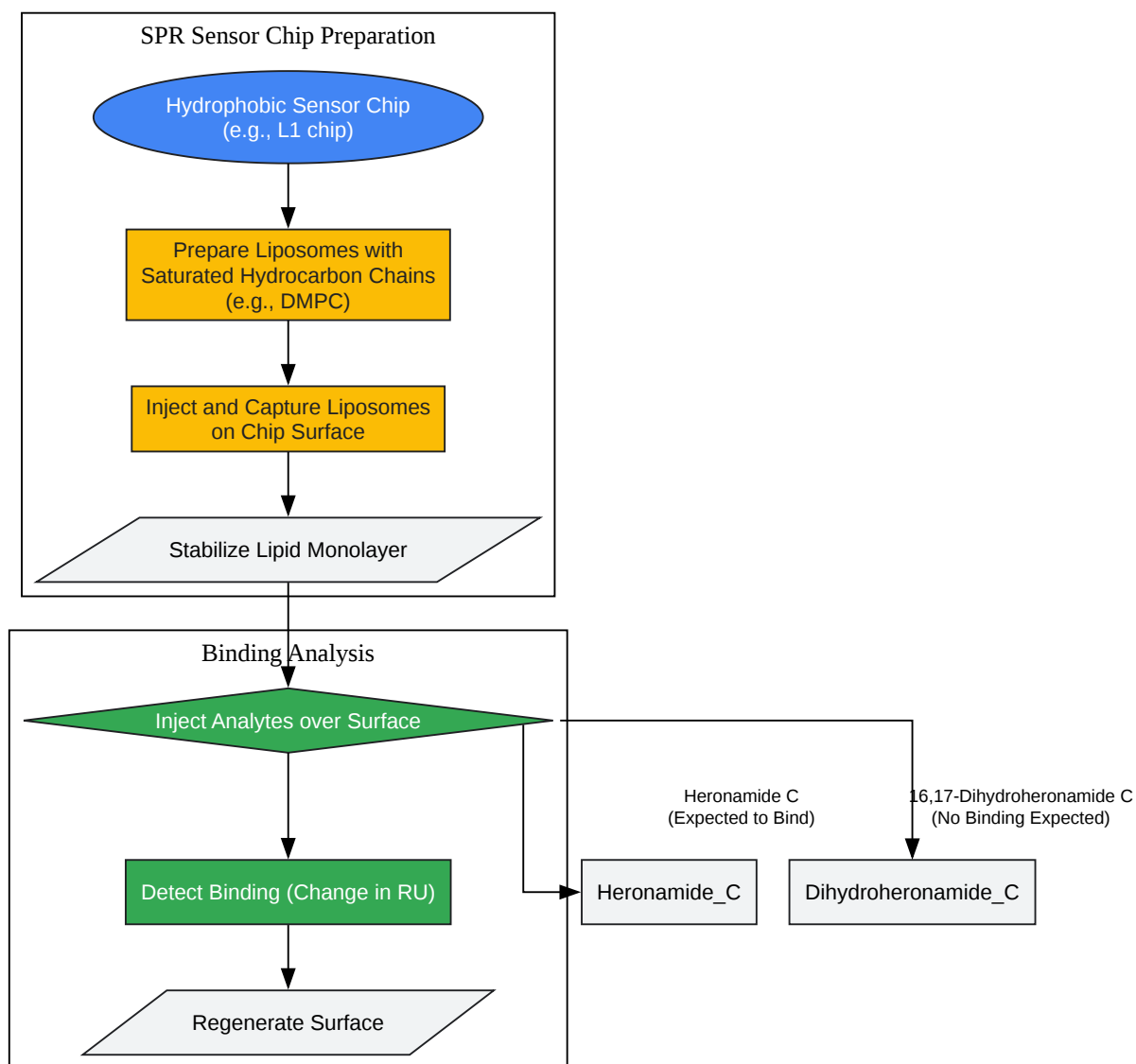
Procedure:

- Cell Treatment: In a 24-well plate, add 1 mL of mid-log phase *S. pombe* culture to each well.
- Add the test compounds (Heronamide C and **16,17-Dihydroheronamide C**) and vehicle control to final concentrations determined from the growth inhibition assay (e.g., 5x IC₅₀ for the active compound).
- Incubation: Incubate the plate at 30°C for a defined period (e.g., 4-8 hours) to observe morphological changes before cell death occurs.
- Cell Staining (Optional):
 - Harvest a small aliquot of cells by centrifugation.
 - Resuspend the cell pellet in a solution containing Calcofluor White (final concentration 5-10 µg/mL).
 - Incubate in the dark for 5-10 minutes.
 - Wash the cells with fresh medium or PBS.
- Microscopy:
 - Place a 5 µL drop of the cell suspension onto a microscope slide and cover with a coverslip.
 - Observe the cells using brightfield or DIC microscopy to assess overall morphology (e.g., cell length, width, shape, septation).
 - If stained, use a fluorescence microscope with a DAPI filter set to visualize the cell wall.

- Image Analysis:
 - Capture images of multiple fields of view for each treatment condition.
 - Quantify morphological parameters such as cell length at division, cell width, and the percentage of cells exhibiting abnormal shapes (e.g., rounded, bent, or multi-septated).
 - Compare the morphology of cells treated with Heronamide C to those treated with **16,17-Dihydroheronamide C** and the vehicle control. Cells treated with **16,17-Dihydroheronamide C** are expected to show a wild-type morphology.

Protocol 3: Surface Plasmon Resonance (SPR) Analysis of Lipid Membrane Interaction

This protocol provides a framework for assessing the direct binding of **16,17-Dihydroheronamide C** to lipid membranes, a key aspect of the proposed mechanism of action for active heronamides.



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Caption: Workflow for Surface Plasmon Resonance (SPR) analysis.

Materials:

- SPR instrument and sensor chips with a hydrophobic surface (e.g., L1 chip)
- Lipids with saturated hydrocarbon chains (e.g., 1,2-dimyristoyl-sn-glycero-3-phosphocholine, DMPC)
- Test compounds and controls
- Running buffer (e.g., HBS-P buffer)
- Liposome preparation equipment (e.g., extruder)

Procedure:

- Liposome Preparation:
 - Prepare a lipid film of DMPC by evaporating the solvent from a lipid solution.
 - Hydrate the lipid film with running buffer to form multilamellar vesicles (MLVs).
 - Create small unilamellar vesicles (SUVs) by extrusion through a polycarbonate membrane (e.g., 100 nm pore size).
- Sensor Chip Preparation:
 - Equilibrate the L1 sensor chip with running buffer.
 - Inject the prepared liposome solution over the sensor surface to allow for the formation of a stable lipid monolayer.
 - Inject a solution of NaOH (e.g., 50 mM) to remove any loosely bound vesicles and stabilize the surface.
- Binding Analysis:
 - Prepare a series of dilutions of Heronamide C and **16,17-Dihydroheronamide C** in running buffer.

- Inject the compound solutions over the lipid-coated surface, starting with the lowest concentration.
- Monitor the change in response units (RU) to detect binding. A significant increase in RU upon injection indicates binding.
- Between each compound injection, regenerate the surface if necessary, according to the manufacturer's instructions.
- Data Analysis:
 - Generate sensorgrams (RU vs. time) for each compound concentration.
 - For compounds that show binding, determine the association (k_a) and dissociation (k_d) rate constants, and calculate the equilibrium dissociation constant (K_D).
 - It is expected that Heronamide C will show concentration-dependent binding, while **16,17-Dihydroheronamide C** will show little to no binding, confirming the importance of the C16-C17 double bond for membrane interaction.

By employing **16,17-Dihydroheronamide C** as a negative control in these and other relevant assays, researchers can confidently attribute the observed biological effects of Heronamide C to its specific molecular interactions, thereby advancing our understanding of its mechanism of action and potential as a therapeutic agent.

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